

# historical and current research applications of Dipentyl adipate

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## Compound of Interest

Compound Name: *Dipentyl adipate*

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An In-depth Technical Guide to **Dipentyl Adipate**: Historical and Current Research Applications

## Introduction

**Dipentyl adipate** (CAS No. 14027-78-2), the diester of pentyl alcohol and adipic acid, is an organic compound with the chemical formula  $C_{16}H_{30}O_4$ .<sup>[1][2][3]</sup> Primarily recognized for its role as a plasticizer, it is utilized to enhance the flexibility and durability of various polymers. Historically, its applications have been rooted in the plastics industry, particularly as a safer alternative to certain phthalate-based plasticizers. In recent years, the scope of its utility has expanded into more specialized fields, including advanced drug delivery systems and cosmetic formulations, prompting renewed interest from the scientific community. This guide provides a comprehensive overview of the chemical properties, synthesis, historical context, and evolving research applications of **Dipentyl adipate** for researchers, scientists, and drug development professionals.

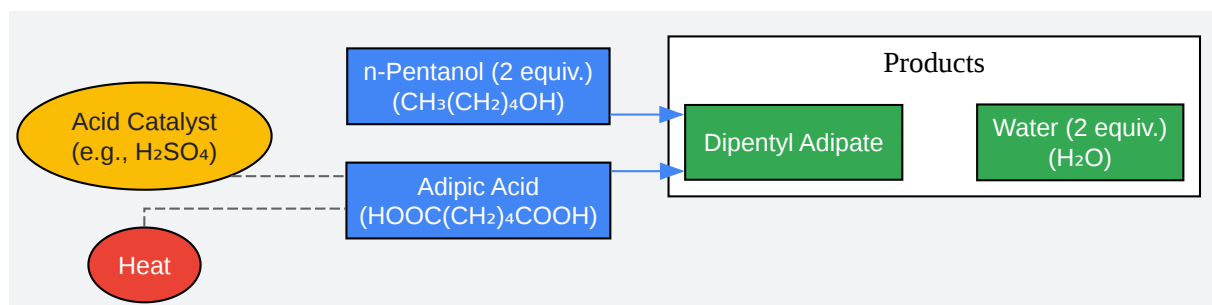
## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Dipentyl adipate** is presented below. This data is essential for understanding its behavior in various experimental and industrial settings.

Property	Value	Source(s)
CAS Number	14027-78-2	[1][2][3]
Molecular Formula	C16H30O4	[1][2][3]
Molecular Weight	286.41 g/mol	[1][2][3]
IUPAC Name	dipentyl hexanedioate	[2]
Synonyms	Di-n-amyl adipate, Diamyl adipate, Hexanedioic acid, dipentyl ester	[1][3][4]
Appearance	Colorless to pale yellow viscous liquid	[5]
Melting Point	-14 °C	[1][3]
Boiling Point	130-131 °C @ 1 Torr 326.60 °C @ 760 mm Hg (estimated)	[1][3][4]
Flash Point	>146.4 °C (>296 °F)	[4]
Density	0.962 g/mL at 25 °C (for Dibutyl adipate)	[6]
Water Solubility	0.4248 mg/L @ 25 °C (estimated)	[4]
logP (o/w)	5.026 (estimated)	[4]
Topological Polar Surface Area	52.6 Å <sup>2</sup>	[3]

## Synthesis of Dipentyl Adipate

The synthesis of **Dipentyl adipate**, like other dialkyl adipates, is typically achieved through the esterification of adipic acid with pentanol. This reaction involves heating the two reactants in the presence of an acid catalyst to drive the formation of the ester and water. The water is continuously removed to shift the reaction equilibrium towards the products, thereby maximizing the yield.



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General reaction scheme for the synthesis of **Dipentyl adipate**.

## Historical and Current Research Applications

### Historical Context: A Safer Plasticizer

The primary historical application of adipate esters, including **Dipentyl adipate**, has been as plasticizers for polymeric materials, most notably polyvinyl chloride (PVC).<sup>[7][8]</sup> Plasticizers are additives that increase the plasticity or decrease the viscosity of a material, making it softer and more flexible. In the mid-20th century, with the rise of synthetic polymers, there was a significant demand for effective plasticizers. While phthalate esters became dominant, concerns over their potential toxicity and environmental impact grew over time.<sup>[7][8]</sup> This led to research into alternatives, with adipates emerging as a class of plasticizers with lower toxicity and better biodegradability.<sup>[7][8]</sup> Their linear structure imparts excellent low-temperature flexibility to materials.<sup>[9]</sup>

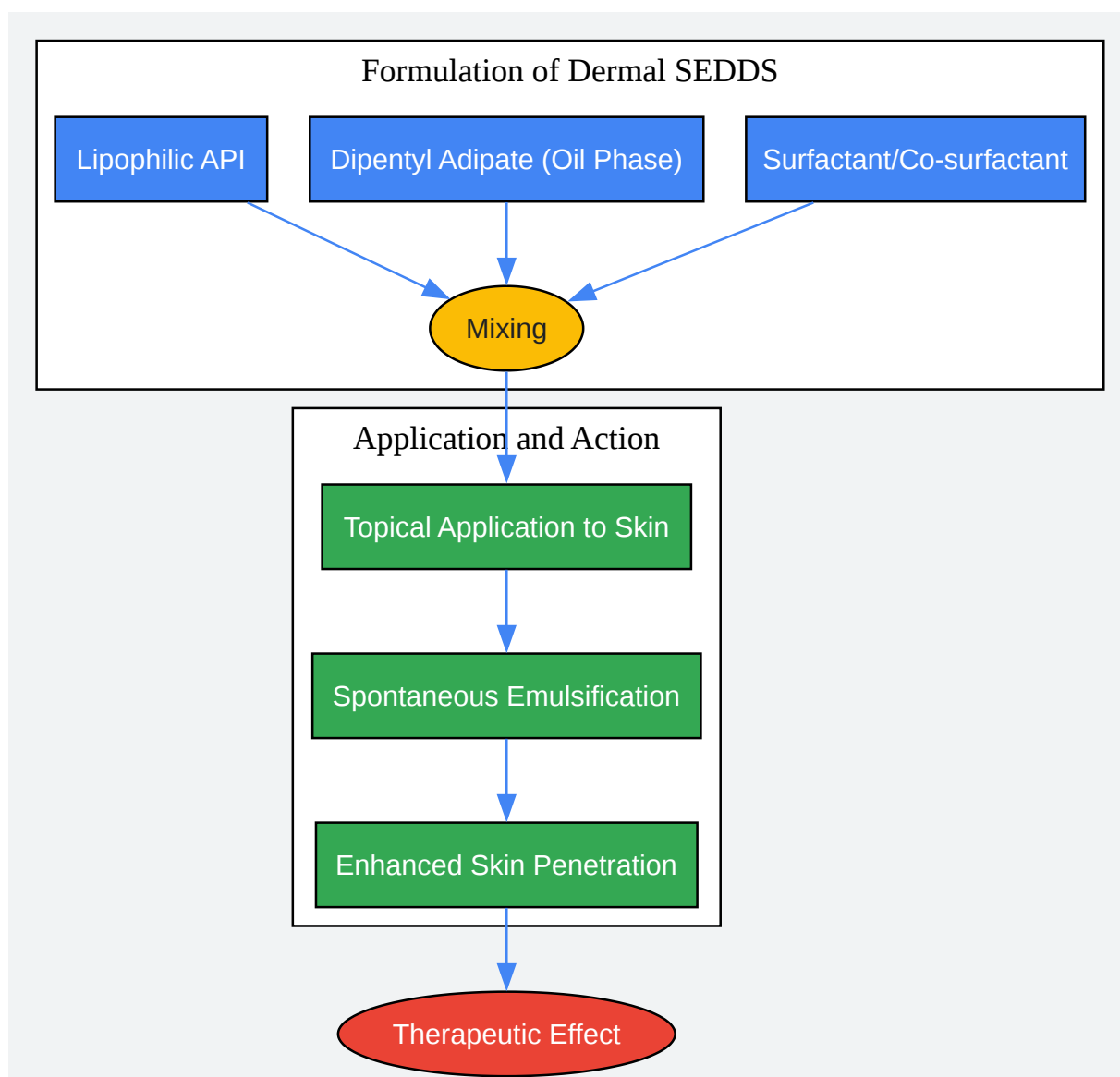
### Current Research: Expanding Frontiers

Current research continues to leverage the properties of **Dipentyl adipate** while exploring novel applications in drug delivery and personal care products.

1. Advanced Plasticizers: The quest for non-phthalate plasticizers remains a significant driver of research. Adipate esters are widely used in applications where human contact is likely, such as in food packaging films and medical devices.<sup>[10][11]</sup> Research focuses on optimizing their performance, reducing their migration from the polymer matrix, and assessing their long-term environmental fate.<sup>[9]</sup> Studies have shown that adipates are readily biodegradable and do not tend to form stable, toxic metabolites in the environment.<sup>[7][8]</sup>

2. Drug Delivery Systems: A promising and rapidly developing application is in the field of dermal and transdermal drug delivery. **Dipentyl adipate** is explored as a component in self-emulsifying drug delivery systems (SED DS).[12] These systems are mixtures of oils, surfactants, and cosolvents that spontaneously form fine oil-in-water emulsions upon gentle agitation with an aqueous phase.

- Emollient and Skin Penetration Enhancer: In dermal SED DS, **Dipentyl adipate** can act as the oil phase, solubilizing lipophilic drugs.[12] As an emollient, it forms an occlusive film on the skin, reducing transepidermal water loss (TEWL).[12] This hydration effect can help to repair the skin barrier and may enhance the dermal flux of the active pharmaceutical ingredient.[12]
- Nanocarrier Development: The broader class of adipate-based polyesters, such as poly(glycerol adipate) (PGA), is being investigated for creating biodegradable and biocompatible nanoparticles for drug delivery.[13][14] While PGA itself has shown some limitations, modifications to its structure are being explored to enhance drug-loading capacity and nanoparticle stability, indicating a strong research interest in adipate-based polymers for therapeutic applications.[13][14]



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Workflow of **Dipentyl adipate** in dermal drug delivery.

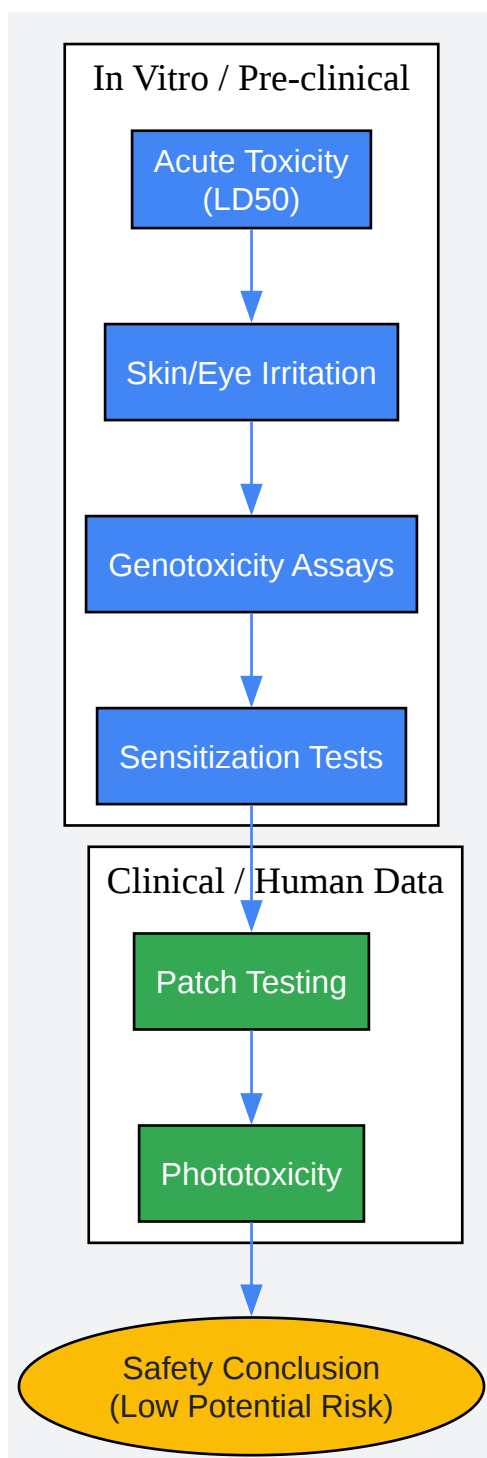
3. Cosmetics and Personal Care: Closely related adipate esters, such as Dibutyl adipate and Diethylhexyl adipate, are used in cosmetic formulations as skin-conditioning agents, solvents, and plasticizers.[5][15] They are found in products like suntan gels, creams, and nail polish.[5][15] Their function is to soften and smooth the skin by forming a non-greasy, moisture-retaining film and to improve the texture and spreadability of cosmetic products.[5] Given its similar chemical nature, **Dipentyl adipate** is relevant in this context for formulating personal care products with desirable sensory characteristics.

## Toxicology and Safety Profile

The safety of adipate esters has been a key factor in their adoption as alternatives to phthalates. The available toxicological data, primarily on the closely related Dibutyl adipate, suggests a low potential for toxicity.

Toxicological Endpoint	Species	Route	Value	Source(s)
Acute Oral LD50 (Dibutyl adipate)	Rat	Oral	12,900 mg/kg	<a href="#">[16]</a>
Acute Dermal LD50 (Dibutyl adipate)	Rabbit	Dermal	20,000 mg/kg	<a href="#">[16]</a>
Skin Irritation (Dibutyl adipate)	Rabbit	Dermal	Mild to minimal irritation	<a href="#">[15]</a> <a href="#">[16]</a>
Eye Irritation (Dibutyl adipate)	Rabbit	Ocular	Minimally irritating (undiluted)	<a href="#">[15]</a>
Sensitization (Dibutyl adipate)	Guinea Pig	Dermal	Not a sensitizer (at 25%)	<a href="#">[15]</a>

Studies on Dibutyl adipate have shown it to be non-genotoxic in bacterial and mammalian test systems.[\[15\]](#) Clinical patch tests and phototoxicity tests were also negative.[\[15\]](#) While high doses of Dibutyl adipate administered via intraperitoneal injection during gestation in rats showed an increase in fetal abnormalities, lower doses had no effect.[\[15\]](#)[\[17\]](#) Overall, the Cosmetic Ingredient Review (CIR) Expert Panel has concluded that ingredients like Dibutyl adipate are safe for use in cosmetics under current practices and concentrations.[\[15\]](#)



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Logical workflow for the safety assessment of adipate esters.

## Experimental Protocols

## Protocol 1: Synthesis of Dialkyl Adipates via Esterification

This protocol is a generalized method based on the synthesis of Dibutyl adipate and other adipate esters, which can be adapted for **Dipentyl adipate**.<sup>[9][18][19]</sup>

### Materials:

- Adipic acid (1.0 mole equivalent)
- n-Pentanol (2.0 - 4.0 mole equivalents)
- Acid catalyst (e.g., p-toluenesulfonic acid or sulfuric(VI) acid, 1-15 mol%)
- Toluene (as a solvent for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Reaction flask equipped with a Dean-Stark apparatus, condenser, and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

### Methodology:

- Charge the reaction flask with adipic acid, n-pentanol, the acid catalyst, and toluene.
- Heat the mixture to reflux (typically 110-140 °C) with vigorous stirring. Water produced during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene.



- Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been removed (2 moles of water per mole of adipic acid).
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with the 5% sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the toluene and excess n-pentanol.
- The crude **Dipentyl adipate** can be further purified by vacuum distillation to obtain a high-purity product.

## Protocol 2: Analysis of Adipate Ester Content in PVC via FT-Raman Spectroscopy

This protocol describes a non-destructive method for detecting and quantifying adipate esters in a polymer matrix.[\[11\]](#)

Materials and Equipment:

- FT-Raman spectrometer with a 1064 nm laser source
- PVC samples containing unknown or known concentrations of **Dipentyl adipate**
- Reference samples of pure **Dipentyl adipate**
- Calibration standards (PVC mixed with known weight percentages of **Dipentyl adipate**)

Methodology:

- Reference Spectrum: Obtain a reference FT-Raman spectrum of pure **Dipentyl adipate**. Key characteristic bands for aliphatic esters appear around  $1733\text{ cm}^{-1}$  (C=O stretching).
- Sample Analysis: Place the PVC sample directly in the spectrometer's sample holder. No specific sample preparation is required.

- **Data Acquisition:** Collect the Raman spectrum over a range of approximately 3500  $\text{cm}^{-1}$  to 100  $\text{cm}^{-1}$ .
- **Qualitative Analysis:** Compare the spectrum of the PVC sample to the reference spectrum of **Dipentyl adipate**. The presence of the characteristic ester peaks (e.g.,  $\sim 1733 \text{ cm}^{-1}$ ) indicates the presence of the adipate plasticizer.
- **Quantitative Analysis:** a. Prepare a series of calibration standards by mixing known amounts of **Dipentyl adipate** with PVC powder. b. Record the FT-Raman spectra for each calibration standard. c. Create a calibration curve by plotting the intensity (or area) of a characteristic adipate peak against its known concentration in the standards. d. Measure the intensity of the same peak in the unknown sample's spectrum and use the calibration curve to determine the concentration of **Dipentyl adipate**.

## Conclusion

**Dipentyl adipate** has evolved from its traditional role as a functional, safer plasticizer in the polymer industry to a compound of interest in high-value research areas. Its favorable safety profile, biodegradability, and physicochemical properties make it a compelling candidate for applications in cosmetics and particularly in advanced dermal drug delivery systems. Future research will likely focus on the synthesis of novel adipate-based polymers for nanomedicine, the optimization of its performance in plasticized materials, and a deeper exploration of its mechanism as a skin penetration enhancer. For researchers and drug development professionals, **Dipentyl adipate** and its related esters represent a versatile platform for innovation, bridging material science with pharmaceutical and cosmetic applications.

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